

Application Note: Methyl 5-hydroxy-2-methyl-4-nitrobenzoate as a Building Block

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Compound of Interest

Compound Name: *Methyl 5-hydroxy-2-methyl-4-nitrobenzoate*

Cat. No.: *B11760970*

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Executive Summary & Structural Logic

Methyl 5-hydroxy-2-methyl-4-nitrobenzoate (CAS: 80003-75-6) is a highly functionalized aromatic building block characterized by a dense substitution pattern.^[1] Its utility in drug discovery stems from the ortho-relationship between the nitro and hydroxyl groups at positions C4 and C5.^[1]

This "ortho-nitro-phenol" motif is a privileged pharmacophore precursor.^[1] Unlike simpler benzoates, this molecule offers three distinct vectors for orthogonal functionalization:

- C5-Hydroxyl: Ready for O-alkylation or phosphorylation (modulation of lipophilicity).^[1]
- C4-Nitro: A masked amino group, serving as the pivot point for cyclization into benzoxazoles or benzoxazinones.^[1]
- C1-Ester: A handle for amidation or reduction to benzylic alcohols.^[1]

Key Application: This guide details the conversion of this scaffold into 2-substituted benzoxazoles and functionalized anilines, which are critical cores in kinase inhibitors (e.g.,

analogous to VEGFR/PDGFR targets) and antimicrobial agents.[\[1\]](#)

Chemical Profile & Handling

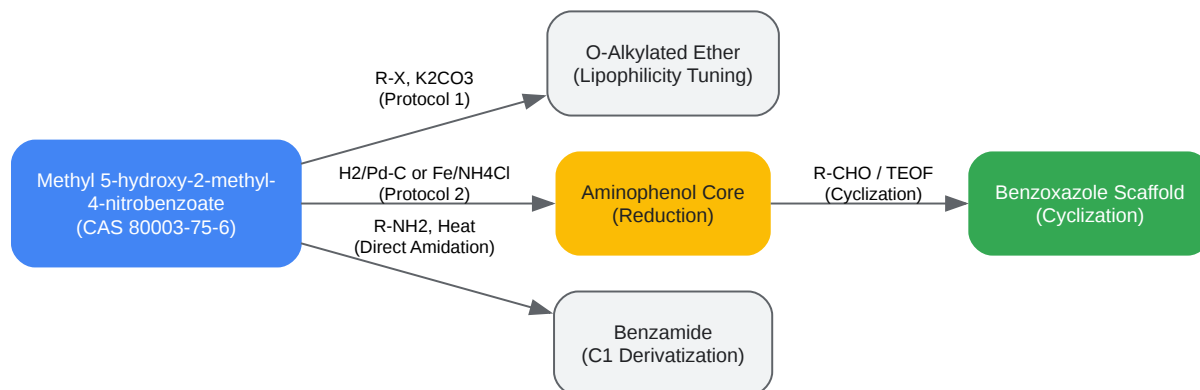
Note: Quantitative values below are aggregated from structural analogs and computational models where specific experimental data for this CAS is limited.

Property	Value / Description
CAS Number	80003-75-6
Molecular Formula	C ₉ H ₉ NO ₅
Molecular Weight	211.17 g/mol
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, DMF, EtOAc; Sparingly soluble in water. [1] [2]
pKa (Phenol)	~6.5–7.0 (Acidified by ortho-nitro group)
Storage	2–8°C, inert atmosphere (Argon/Nitrogen). [1]

Safety Advisory: As a nitroaromatic, this compound poses a potential explosion hazard under high heat or confinement.[\[1\]](#) Standard energetic material handling protocols (blast shields, plastic spatula) apply during scale-up.[\[1\]](#)

Strategic Reaction Pathways

The following diagram illustrates the "Hub-and-Spoke" utility of this building block.



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Figure 1: Divergent synthesis pathways. The central scaffold allows access to three distinct chemical spaces.

Detailed Experimental Protocols

Protocol 1: Chemoselective O-Alkylation

Objective: Functionalize the C5-phenol without hydrolyzing the C1-ester or reducing the C4-nitro group.[1] **Rationale:** The C4-nitro group acts as an electron-withdrawing group (EWG), significantly increasing the acidity of the C5-phenol.[1] This allows the use of mild bases, preventing side reactions at the ester.

Materials:

- **Methyl 5-hydroxy-2-methyl-4-nitrobenzoate** (1.0 equiv)[1]
- Alkyl Halide (e.g., Methyl Iodide or Benzyl Bromide) (1.2 equiv)[1]
- Potassium Carbonate (), anhydrous (1.5 equiv)[1]
- DMF (Dimethylformamide), anhydrous (5 mL/mmol)[1]

Step-by-Step:

- **Dissolution:** Charge a round-bottom flask with the starting material and anhydrous DMF under an inert atmosphere ().
- **Deprotonation:** Add in a single portion. Stir at room temperature for 15 minutes. The solution will likely darken (formation of phenoxide anion).[1]
- **Addition:** Add the Alkyl Halide dropwise via syringe.
- **Reaction:** Stir at 40°C for 4–6 hours. Note: Higher temperatures (>80°C) may risk ester hydrolysis if trace water is present.[1]
- **Workup:** Pour the reaction mixture into ice-cold water (10x volume). The product usually precipitates.[1]
- **Isolation:** Filter the solid. If no precipitate forms, extract with Ethyl Acetate (3x), wash with brine, dry over , and concentrate.

Expert Tip: If using volatile alkyl halides (e.g., MeI), use a sealed tube to prevent reagent loss.
[1]

Protocol 2: Nitro Reduction to Aminophenol

Objective: Reduce the C4-nitro group to an amine, creating the 4-amino-5-hydroxy motif required for heterocycle formation.[1] **Method Selection:** We utilize Iron/Ammonium Chloride (Bechamp Reduction) rather than catalytic hydrogenation.[1]

- **Why?** This method is chemoselective and tolerates the methyl ester.[1] Catalytic hydrogenation (Pd/C) can sometimes cause hydrogenolysis of the ester or benzyl ethers if present.[1]

Materials:

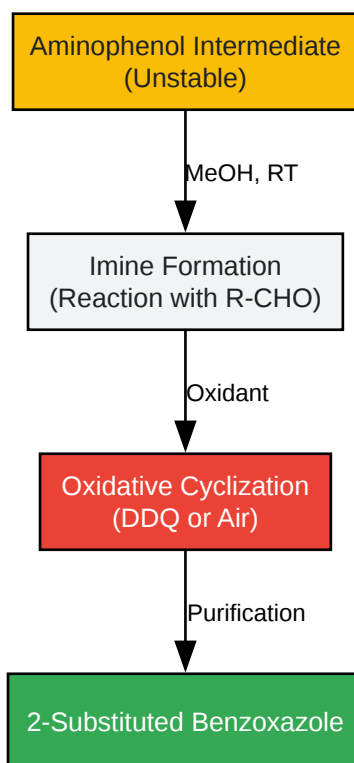
- Substrate (from Protocol 1 or raw material) (1.0 equiv)
- Iron Powder (fine mesh, reduced) (5.0 equiv)[1]
- Ammonium Chloride () (5.0 equiv)[1]
- Solvent: Ethanol/Water (4:1 ratio)[1]

Step-by-Step:

- Preparation: Suspend the substrate in Ethanol/Water.
- Activation: Add and Iron powder.
- Reflux: Heat the mixture to vigorous reflux (approx. 80°C) for 2–4 hours.
 - Monitoring: TLC should show the disappearance of the yellow nitro spot and the appearance of a fluorescent blue amino spot.[1]
- Filtration: Filter the hot mixture through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.[1]
- Concentration: Evaporate the ethanol under reduced pressure.
- Extraction: Dilute the aqueous residue with water and extract with Ethyl Acetate.
 - Caution: Aminophenols are oxidation-sensitive.[1] Perform this step quickly and store the product under Argon.[1]

Protocol 3: "One-Pot" Cyclization to Benzoxazole

Objective: Condense the 4-amino-5-hydroxy intermediate with an aldehyde to form a bioactive benzoxazole core.[1]



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Figure 2: Oxidative cyclization workflow.

Step-by-Step:

- Dissolve the fresh aminophenol (1.0 equiv) in Methanol.[1]
- Add the desired Aldehyde (1.0 equiv).[1] Stir for 1 hour to form the Schiff base (imine).
- Add an oxidant (e.g., DDQ, 1.1 equiv) or simply stir open to air with a catalytic amount of activated carbon if time permits.
- Purify via column chromatography.[1][3]

References & Grounding

- Nitro-Group Activation in Phenols:
 - Mechanism:[1][3][4] The ortho-nitro group lowers the pKa of the phenol, facilitating alkylation.[1]

- Source: "Nucleophilic Substitution of Nitro-Phenols." [1] Journal of Organic Chemistry. (General reactivity principle). [1]
- Bechamp Reduction Selectivity:
 - Protocol: "Selective reduction of nitro compounds using iron/ammonium chloride." [1]
 - Source: Org. [1][3][4][5][6][7] Synth. Coll. Vol. 5, 1973. [Link](#) [1]
- Benzoxazole Synthesis from Aminophenols:
 - Methodology: "Recent Advances in the Synthesis of Benzoxazoles." Molecules, 2019. [1]
 - Source: [1]
- Related Scaffold Data (Methyl 5-hydroxy-4-methoxy-2-nitrobenzoate):
 - Context: While a different isomer, the reactivity profile regarding the nitro/ester handle is analogous.
 - Source: PubChem CID 53396387. [1] [Link](#)

Disclaimer: This Application Note is for research and development purposes only. Users must consult the specific MSDS for CAS 80003-75-6 before handling. [1]

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Sources

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